

Technical Guide: 9,10-Dibutoxyanthracene (CAS 76275-14-4)

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Compound of Interest

Compound Name: 9,10-Dibutoxyanthracene

Cat. No.: B1632443

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and mechanism of action of **9,10-Dibutoxyanthracene** (CAS 76275-14-4). The information is intended to support research and development activities, particularly in the fields of photochemistry, materials science, and photodynamic therapy.

Core Properties and Structure

9,10-Dibutoxyanthracene is an organic compound featuring an anthracene core with two butoxy groups substituted at the 9 and 10 positions.^[1] This substitution enhances its solubility in organic solvents and influences its photophysical properties.^[1]

Chemical and Physical Properties

The following table summarizes the key quantitative data for **9,10-Dibutoxyanthracene**.

Property	Value	Source
CAS Number	76275-14-4	[2]
Molecular Formula	C22H26O2	[2]
Molecular Weight	322.44 g/mol	[3]
Appearance	White to light orange to pale yellow-green powder/crystal	[4]
Purity	>95.0% (HPLC)	[4]
IUPAC Name	9,10-dibutoxyanthracene	[2]
InChI Key	KSMGAOMUPSQGTB-UHFFFAOYSA-N	[2]
Storage Temperature	Room temperature, sealed in dry conditions	[3]

Chemical Structure

The 2D chemical structure of **9,10-Dibutoxyanthracene** is depicted below.

2D Structure of **9,10-Dibutoxyanthracene**

Experimental Protocols

Synthesis of 9,10-Dibutoxyanthracene

A two-step synthesis method has been reported, involving the acylation of anthraquinone followed by reduction.[5]

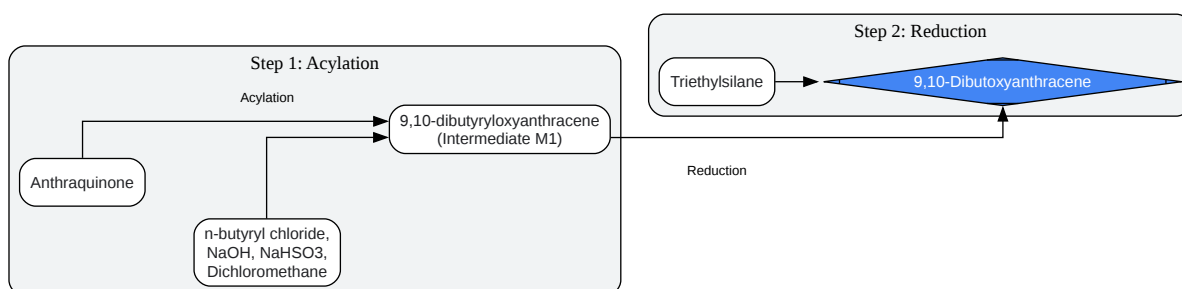
Step 1: Acylation of Anthraquinone

- To a reaction vessel, add anthraquinone, dichloromethane (as a solvent), an aqueous solution of sodium hydroxide, and sodium hydrosulfite.[5]
- Cool the mixture and slowly add n-butyryl chloride.[5]
- After the addition is complete, allow the reaction to proceed at a controlled temperature.[5]

- Upon completion, allow the layers to separate and remove the aqueous phase to yield the intermediate, 9,10-dibutyryloxyanthracene.[5]

Step 2: Reduction to **9,10-Dibutoxyanthracene**

- To the organic phase containing the intermediate from Step 1, add triethylsilane as the reducing agent.[5]
- Maintain the reaction at a controlled temperature until the reduction is complete.[5]
- Cool the reaction mixture to induce crystallization of the final product, **9,10-Dibutoxyanthracene**. [5]
- The product can be further purified by recrystallization.[5]



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Synthesis workflow for **9,10-Dibutoxyanthracene**.

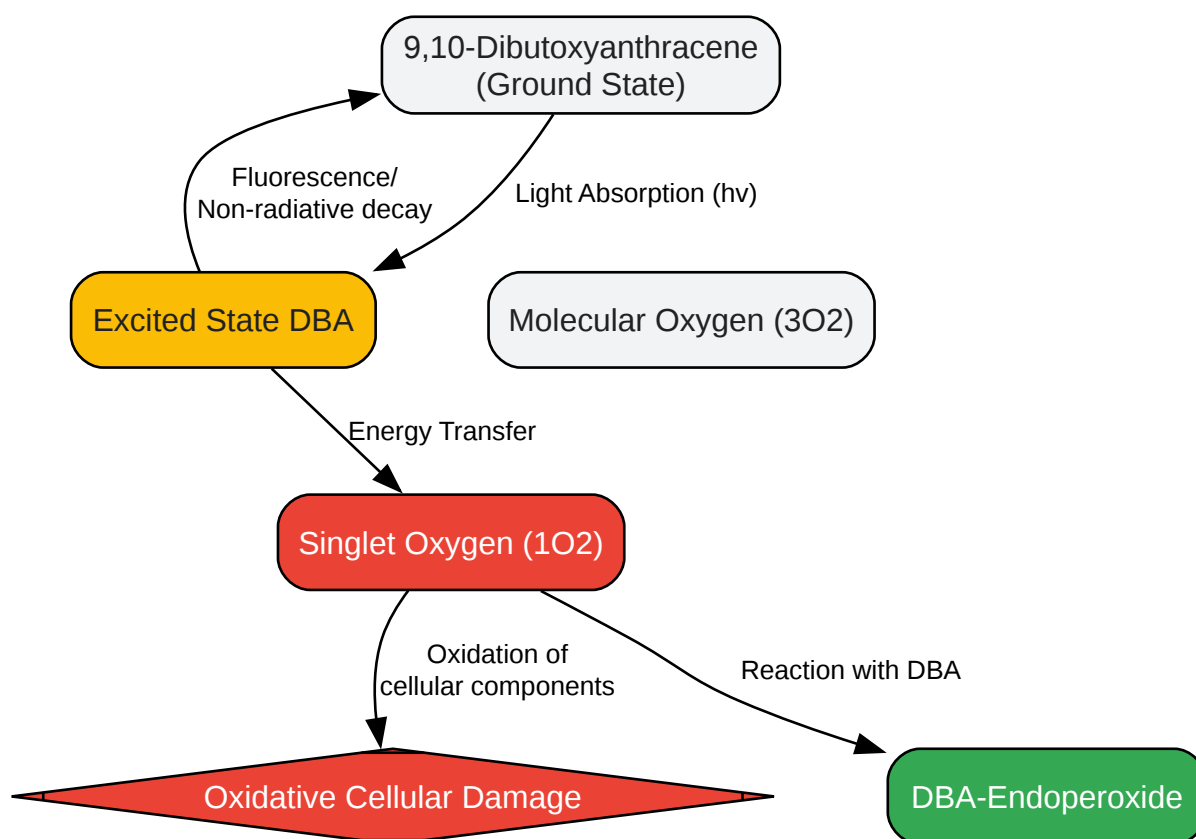
Investigation of Photodegradation

The following protocol is adapted from studies on the photochemical properties of **9,10-Dibutoxyanthracene**. [6][7]

- Prepare a solution of **9,10-Dibutoxyanthracene** in a suitable solvent (e.g., ethyl acetate).[6]
- Place the solution in a spectroscopic cell.[6]
- Irradiate the solution with a light source of a specific wavelength (e.g., 405 nm) for defined periods.[6]
- At each time point, analyze the sample using techniques such as ^1H NMR or HPLC to determine the concentration of the remaining **9,10-Dibutoxyanthracene** and to identify any degradation products.[6]
- To investigate the role of singlet oxygen, the experiment can be repeated in the presence of various singlet oxygen scavengers.[7]

Mechanism of Action and Signaling Pathways

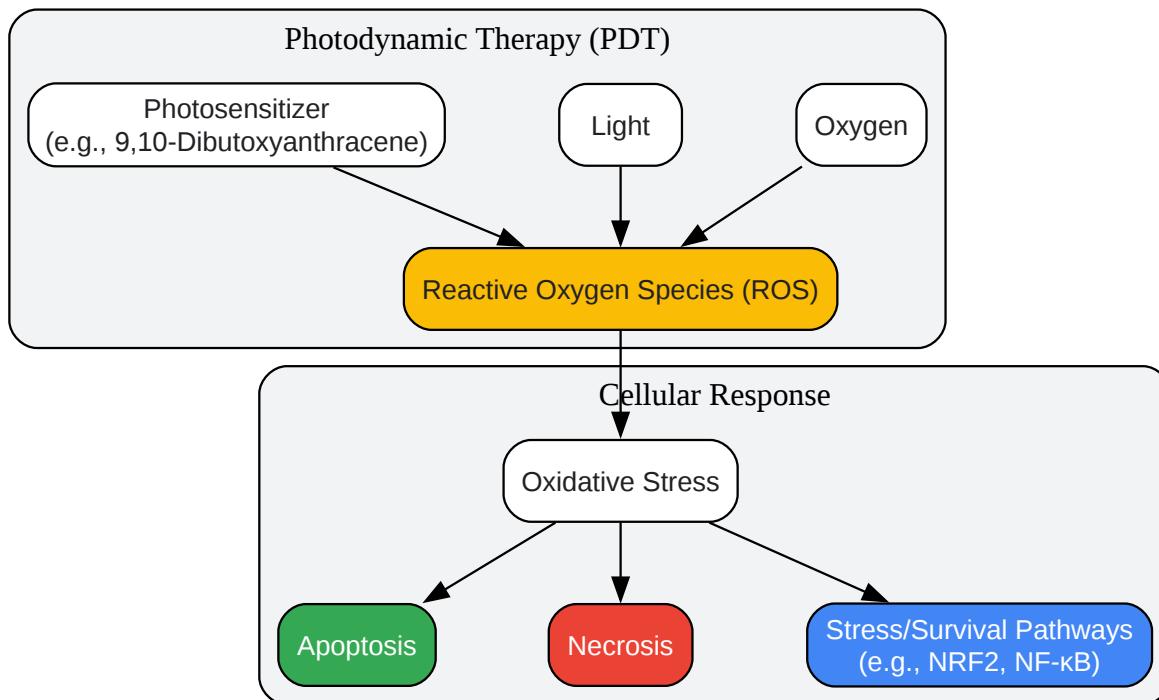
The primary mechanism of action of **9,10-Dibutoxyanthracene** is photochemical.[8] Upon absorption of light, it becomes excited and can transfer its energy to molecular oxygen, generating highly reactive singlet oxygen.[8] This singlet oxygen can then react with the **9,10-Dibutoxyanthracene** molecule itself to form an endoperoxide, or it can induce oxidative damage to other molecules in its vicinity.[6][8]



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Photochemical mechanism of **9,10-Dibutoxyanthracene**.

In the context of drug development, particularly for photodynamic therapy (PDT), the generation of reactive oxygen species (ROS) like singlet oxygen by photosensitizers such as **9,10-Dibutoxyanthracene** is the primary therapeutic action.^{[9][10]} This ROS production leads to oxidative stress within target cells, which in turn activates various cellular signaling pathways associated with cell death (apoptosis, necrosis) and survival.^{[9][11]}



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General overview of PDT-induced cellular signaling.

Safety Information

9,10-Dibutoxyanthracene should be handled with appropriate personal protective equipment in a well-ventilated area. It may cause skin and eye irritation.[12] For detailed safety information, consult the material safety data sheet (MSDS) from the supplier.

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